

Safety data sheet and handling precautions for Acid Chrome Blue K.

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Compound of Interest

Compound Name: CHROME BLUE

Cat. No.: B1169037

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An In-depth Technical Guide to the Safe Handling of Acid **Chrome Blue K**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for Acid **Chrome Blue K** (CAS No: 3270-25-5). The information is compiled from multiple safety data sheets to ensure a thorough understanding of the potential hazards and the necessary safety measures for laboratory personnel.

Chemical Identification and Properties

Acid **Chrome Blue K** is a brownish-red powder used as a complexometric indicator for determining various metal ions in applications such as metallurgical, soil, and plant analysis.^[1]

Table 1: Physicochemical Properties of Acid **Chrome Blue K**

Property	Value	Source
CAS Number	3270-25-5	[2] [3] [4]
Molecular Formula	C ₁₆ H ₉ N ₂ Na ₃ O ₁₂ S ₃	[3] [4] [5]
Molecular Weight	586.4 g/mol	[3] [5]
Appearance	Brownish-red or dark red powder	[1] [6]
Solubility	Soluble in water	[7]
Storage Temperature	Room Temperature, store at 2°C - 8°C under inert gas (Nitrogen) is also recommended.	[1] [8]
Chemical Stability	Stable under recommended storage conditions.	[2]

Hazard Identification and Classification

Acid **Chrome Blue K** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).


Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Source:[\[2\]](#)[\[8\]](#)

Signal Word: Warning[2][8]

Hazard Pictogram:

 alt text

Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety.

Precautions for Safe Handling

- Avoid contact with skin, eyes, and clothing.[2][8]
- Avoid inhalation of dust and aerosol formation.[2]
- Use only in a well-ventilated area or outdoors.[2][8]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]
- Wear appropriate personal protective equipment (PPE).[2][8]

Conditions for Safe Storage

- Keep the container tightly sealed in a cool, dry, and well-ventilated area.[2]
- Store away from direct sunlight and sources of ignition.[2]
- Keep away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[2]
- It is recommended to store under nitrogen.[2]

Experimental Protocol: Safe Handling and Disposal

This protocol outlines the necessary steps for the safe handling of Acid **Chrome Blue K** in a laboratory setting.

Objective: To provide a standardized procedure for handling and disposing of Acid **Chrome Blue K** to minimize risk to personnel and the environment.

Materials:

- Acid **Chrome Blue K** solid
- Appropriate solvents (e.g., deionized water)
- Personal Protective Equipment (see Table 3)
- Chemical fume hood
- Labeled waste containers

Procedure:

- Preparation:
 - Ensure a calibrated safety shower and eye wash station are readily accessible.[\[2\]](#)
 - Work within a properly functioning chemical fume hood.
 - Don the appropriate PPE as specified in Table 3.
- Handling and Use:
 - Weigh the required amount of Acid **Chrome Blue K** in the fume hood. Avoid creating dust.
 - When dissolving, add the solid to the solvent slowly to prevent splashing.
 - If heating is required, use a water bath or heating mantle. Avoid open flames.
 - Keep containers closed when not in use.
- Spill Management:
 - In case of a spill, evacuate non-essential personnel from the area.

- For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a labeled, sealed container for disposal.
- Decontaminate the spill area with a suitable cleaning agent.
- For large spills, contact your institution's environmental health and safety department.
- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations.
 - Do not dispose of down the drain.
 - Contaminated materials (e.g., gloves, absorbent pads) should also be disposed of as hazardous waste.

Exposure Controls and Personal Protection

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Wear impervious clothing to prevent skin contact. [2] [5]
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter. [5]

First Aid Measures

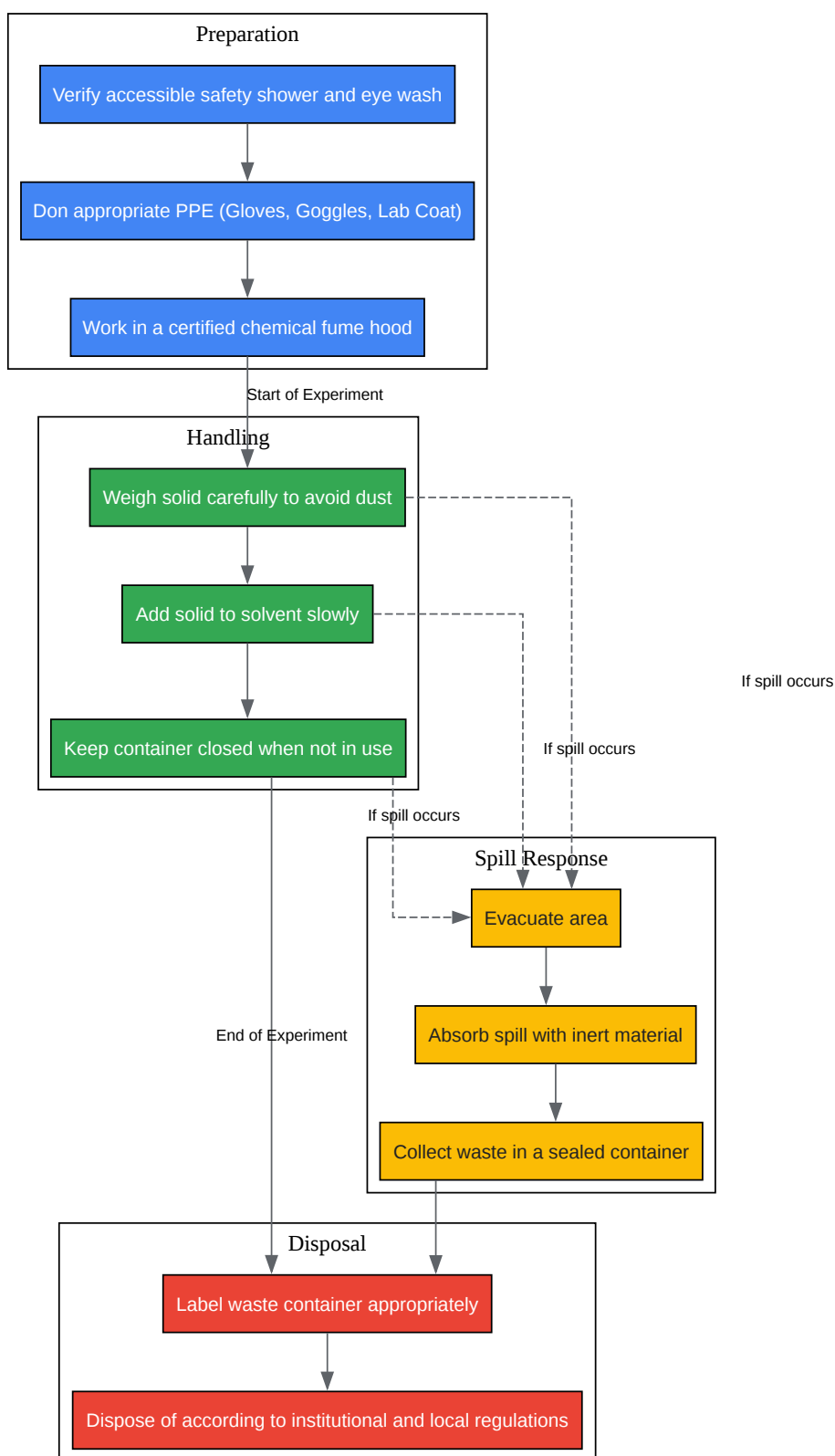
Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention.[5][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[2][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a physician immediately.[2][5]

Toxicological Information

Quantitative toxicological data such as LD50 and LC50 values for Acid **Chrome Blue K** are not readily available.[2] The primary hazards are related to its irritant properties and potential harm if swallowed.

Workflow for Safe Handling of Acid Chrome Blue K



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Caption: Workflow for the safe handling of Acid **Chrome Blue K**.

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